

# anabasine hydrochloride synthesis protocol for research

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## Compound of Interest

Compound Name: Anabasine hydrochloride

Cat. No.: B3024200

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## PART 1: Synthesis of (±)-Anabasine Hydrochloride

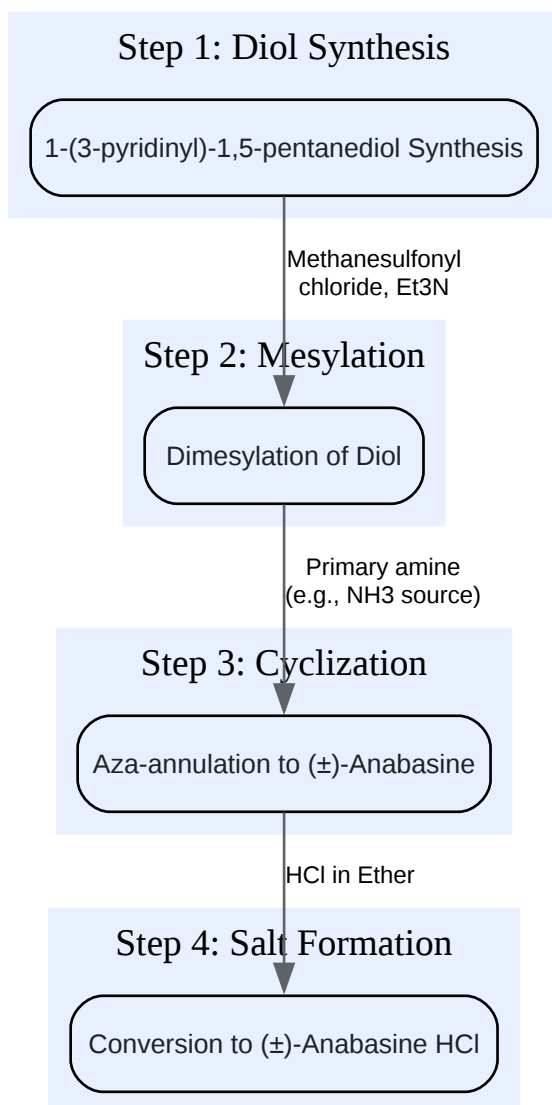
This section details the chemical synthesis of racemic anabasine, followed by its conversion to the hydrochloride salt for improved stability and handling.

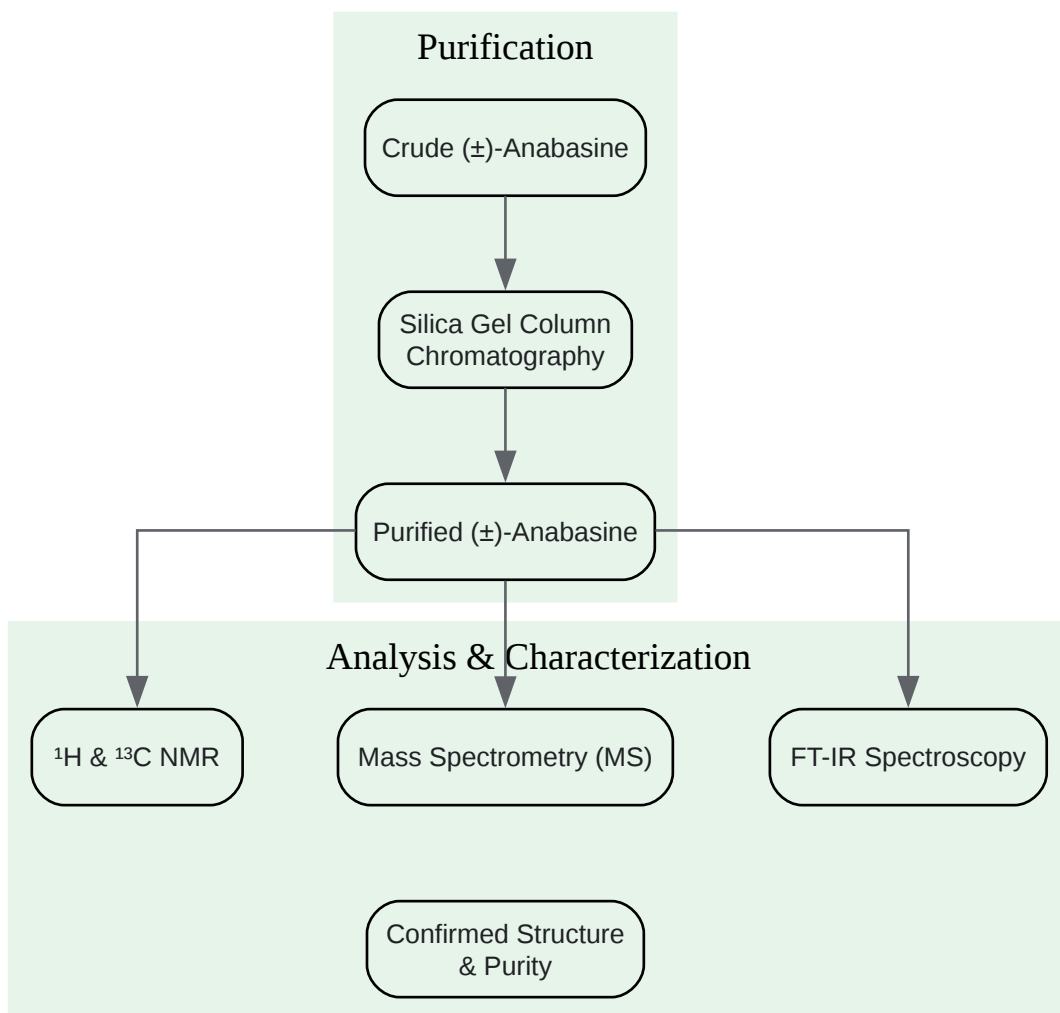
### Principle and Strategy

The synthetic approach is a practical and straightforward method for constructing the 2-(3-pyridyl)piperidine core of anabasine.<sup>[6]</sup> The strategy involves aza-annulation via the cyclization of a dimesylated 1-(3-pyridinyl)-1,5-diol derivative. This multi-step process begins with commercially available starting materials and proceeds through key intermediates to yield the target compound. This method avoids some of the complexities of earlier synthetic routes and provides a reliable pathway to anabasine analogues.<sup>[6][7]</sup>

### Experimental Workflow: Synthesis

The overall workflow for the synthesis of **anabasine hydrochloride** is depicted below.





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